

Application Notes & Protocol: Acidic Ionic Liquid Ultrasonic-Assisted Extraction of Leonurine

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Compound of Interest		
Compound Name:	Leonurine	
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Authored for: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed protocol for the ultrasonic-assisted extraction (UAE) of **Leonurine** from Herba Leonuri (Chinese Motherwort) utilizing an acidic ionic liquid (IL). This method offers a significant improvement over conventional extraction techniques, demonstrating higher efficiency and shorter extraction times. The protocol herein is based on the optimized parameters using 1-methyl-3-H-imidazolium hydrogen sulfate ([HMIM][HSO4]) as the acidic ionic liquid solvent. This approach showcases a green and efficient alternative for the extraction of alkaloids in pharmaceutical research and development.

Introduction

Leonurine is a primary active alkaloid found in Herba Leonuri, known for its cardioprotective, antioxidant, and anti-apoptotic effects.[1] Traditional methods for its extraction, such as heat-reflux extraction (HRE), are often laborious, time-consuming, and require large volumes of volatile organic solvents.[1] The application of ionic liquid-based ultrasonic-assisted extraction (ILUAE) presents a more sustainable and efficient alternative.[1][2] Ionic liquids, with their unique properties like low vapor pressure and good extractability for organic compounds, combined with the mechanical effects of ultrasound, can significantly enhance extraction efficiency.[2][3] This protocol details an optimized method using the acidic ionic liquid [HMIM]



[HSO4] for the extraction of **Leonurine**. The acidity of the ionic liquid has been shown to have a remarkable effect on the extraction efficiency of alkaloids.[1][4][5]

Experimental Protocol

This section provides a detailed methodology for the acidic ionic liquid ultrasonic-assisted extraction of **Leonurine** from Herba Leonuri powder.

Materials and Reagents:

- Herba Leonuri powder
- 1-methyl-3-H-imidazolium hydrogen sulfate ([HMIM][HSO4])
- Deionized water
- Methanol (Chromatographic grade)[1]
- Standard **Leonurine** sample
- Ultrasonic bath
- UPLC system with a PDA detector[1]
- 0.22 µm filter

Optimized Extraction Parameters:

The following table summarizes the optimized conditions for the extraction of **Leonurine**.



Parameter	Optimized Value
Ionic Liquid	[HMIM][HSO4]
IL Concentration	1 mol·L ^{−1}
Solid-Liquid Ratio	1:20 (g/mL)
Ultrasonic Power	100 W
Extraction Time	30 minutes

Extraction Procedure:

- Sample Preparation: Weigh 1.0 g of Herba Leonuri powder.
- Solvent Addition: Add 20 mL of 1 mol·L⁻¹ [HMIM][HSO4] aqueous solution to the sample.[1]
 [5]
- Ultrasonic Extraction: Place the mixture in an ultrasonic bath and sonicate for 30 minutes at a power of 100 W.[1]
- Filtration: After extraction, filter the suspension through a Buchner funnel.
- Dilution and Final Filtration: Dilute the filtrate to 50 mL with deionized water and then filter through a 0.22 µm filter before UPLC analysis.[1]

UPLC Analysis:

The quantification of **Leonurine** is performed using a UPLC system with the following conditions:

- Column: AcquityTM UPLC HSS T3 column (1.8 μm, 100 mm×2.1 mm, i.d.)[1]
- Detection Wavelength: 277 nm[1]
- Mobile Phase: A suitable gradient of methanol and water.[1]



Identification: The peak for Leonurine is identified by comparing its retention time with that
of a standard Leonurine solution.[1]

Data Presentation

The efficiency of the acidic ionic liquid ultrasonic-assisted extraction (AILUAE) was compared with conventional methods, namely heat-reflux extraction (HRE) and regular ultrasonic-assisted extraction (UAE) with 95% ethanol. The results are summarized in the table below.

Table 1: Comparison of Extraction Methods for **Leonurine**[1]

Extraction Method	Solvent	Extraction Time	Extraction Efficiency (‰)
AILUAE (Optimized)	1 M [HMIM][HSO4]	30 min	0.136
HRE	95% Ethanol	2 h	0.057
UAE	95% Ethanol	40 min	0.021

Data sourced from Cao et al. (2017).[1]

Table 2: Optimization of Extraction Parameters[1]

The following table presents the effect of different parameters on the relative extraction efficiency of **Leonurine**. The maximum efficiency in each series is taken as 100%.



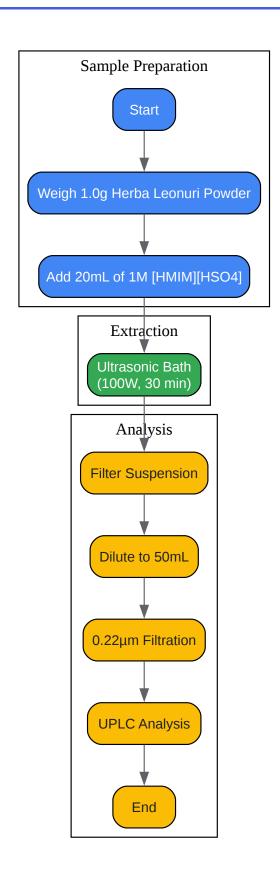
Parameter	Value	Relative Extraction Efficiency (%)
Extraction Time	10 min	~75
20 min	~90	
30 min	100	
40 min	~98	
50 min	~95	
[HMIM][HSO4] Conc.	0.25 M	~60
0.5 M	~85	
1 M	100	
1.5 M	~95	
2 M	~90	
Solid-Liquid Ratio	1:5	~70
1:10	~85	
1:20	100	
1:30	~100	
Ultrasonic Power	50 W	~100
100 W	100	
500 W	~100	

Note: The value of 100 W for ultrasonic power was selected for subsequent experiments, although no significant change was observed between the tested powers.[1]

Visualizations

Diagram 1: Experimental Workflow for **Leonurine** Extraction





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Caption: Workflow for the acidic ionic liquid ultrasonic-assisted extraction of **Leonurine**.



Diagram 2: Mechanism of Ultrasonic-Assisted Extraction



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Caption: The mechanism of enhanced extraction by ultrasonic waves.

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